

Application Notes and Protocols for Serba-2 in Cell-Based Assays

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Introduction

Serba-2 is a synthetic, nonsteroidal estrogen that functions as a selective estrogen receptor beta (ER β) agonist. Its selectivity for ER β over estrogen receptor alpha (ER α) makes it a valuable tool for investigating the specific roles of ER β in various physiological and pathological processes. These application notes provide detailed protocols for utilizing **Serba-2** in common cell-based assays to characterize its activity and downstream effects.

Mechanism of Action

Serba-2 exerts its effects by binding to and activating ER β , a ligand-activated transcription factor. Upon binding, the receptor undergoes a conformational change, dimerizes, and translocates to the nucleus. There, it binds to specific DNA sequences known as estrogen response elements (EREs) in the promoter regions of target genes, thereby modulating their transcription. ER β can also signal through non-genomic pathways by interacting with cytoplasmic signaling molecules.

Quantitative Data Summary

The following table summarizes the binding affinity (Ki) and functional potency (EC50) of **Serba-2** for both human estrogen receptor alpha (ER α) and estrogen receptor beta (ER β).

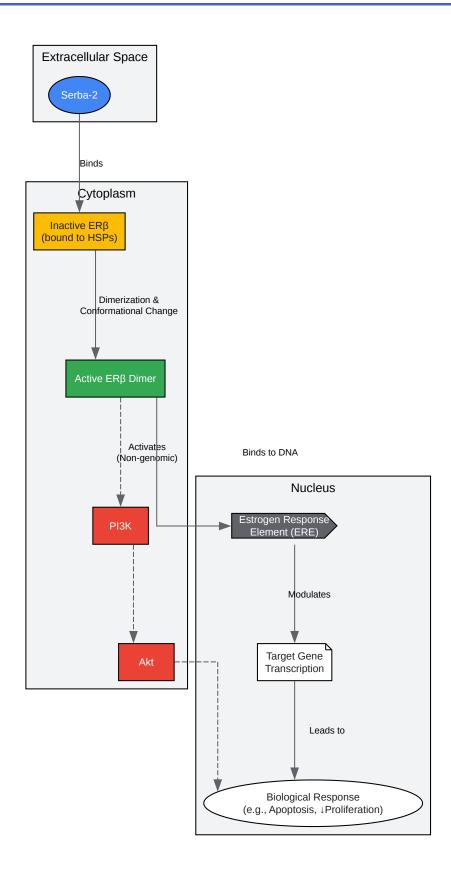


Parameter	ΕRα	ERβ	Selectivity (α/β)
Ki (nM)	14.5[1]	1.54[1]	9.4-fold
EC50 (nM)	85[1]	3.61[1]	23.5-fold

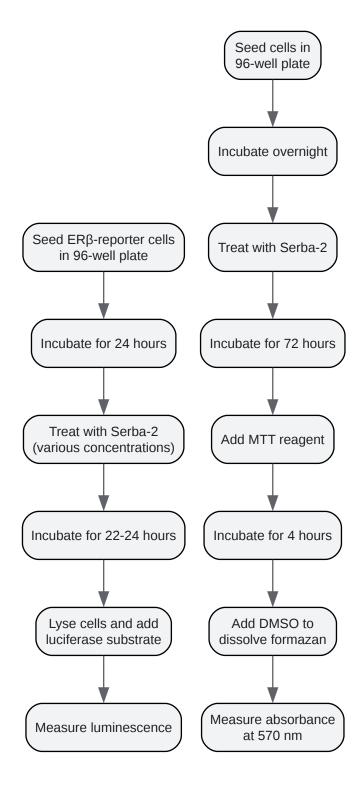
Signaling Pathway

The diagram below illustrates the primary signaling pathway of **Serba-2** through estrogen receptor beta activation.









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